

2-(Pyridin-2-yl)acetyl chloride material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Pyridin-2-yl)acetyl chloride

Cat. No.: B174658

[Get Quote](#)

In-Depth Technical Guide to 2-(Pyridin-2-yl)acetyl chloride

For Researchers, Scientists, and Drug Development Professionals

Foreword: This technical guide provides a comprehensive overview of the material safety data for **2-(Pyridin-2-yl)acetyl chloride** (CAS No. 144659-13-2). Due to the limited availability of a complete, formally published Material Safety Data Sheet (MSDS) for this specific compound, this guide amalgamates available data with extrapolated information from structurally related compounds, namely acetyl chloride and 2-acetylpyridine. All inferred data is clearly indicated. This document is intended for use by qualified professionals in a laboratory setting.

Section 1: Chemical and Physical Properties

2-(Pyridin-2-yl)acetyl chloride is a yellowish liquid that serves as a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals, dyes, and fragrances.[\[1\]](#) Its reactivity stems from the presence of a highly electrophilic acyl chloride functional group.[\[1\]](#)

Table 1: Physical and Chemical Properties of **2-(Pyridin-2-yl)acetyl chloride** and Related Compounds

Property	2-(Pyridin-2-yl)acetyl chloride	Acetyl Chloride (for comparison)	2-Acetylpyridine (for comparison)
CAS Number	144659-13-2[1]	75-36-5[2]	1122-62-9[3]
Molecular Formula	C ₇ H ₆ CINO[1]	C ₂ H ₃ ClO[2]	C ₇ H ₇ NO[3]
Molecular Weight	155.58 g/mol [1]	78.49 g/mol [2]	121.14 g/mol [3]
Appearance	Yellowish liquid (inferred)[1]	Colorless, fuming liquid[2]	Viscous colorless liquid[3]
Boiling Point	Data not available	52 °C (126 °F; 325 K)[2]	188-189 °C[3]
Density	Data not available	1.104 g/mL[2]	1.08 g/mL[3]
Flash Point	Data not available	4 °C / 39.2 °F[4]	73 °C (163 °F; 346 K)[3]
Solubility	Reacts with water (inferred)	Reacts violently with water[4]	Soluble in ether and acids[5]

Section 2: Hazard Identification and Toxicological Data

Due to its corrosive nature, **2-(Pyridin-2-yl)acetyl chloride** should be handled with extreme care to avoid irritation to the skin, eyes, and respiratory system.[1] The acyl chloride functional group is highly reactive and will react violently with water and other nucleophiles, releasing hydrogen chloride gas.

Table 2: Toxicological Data of Related Compounds

Compound	LD ₅₀ (Oral, Rat)	LC ₅₀ (Inhalation)	Notes
2-(Pyridin-2-yl)acetyl chloride	Data not available	Data not available	Expected to be corrosive and toxic upon inhalation or ingestion.
Acetyl Chloride	910 mg/kg	Data not available	Causes severe skin burns and eye damage. ^[4]
2-Acetylpyridine	Data not available	Data not available	

Section 3: Handling, Storage, and Personal Protective Equipment (PPE)

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.
- Use non-sparking tools.^[4]

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed.
- Store away from incompatible materials such as water, alcohols, amines, and strong bases.
^[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.
- Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber or Viton), a lab coat, and closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors.

Section 4: Experimental Protocols

Synthesis of 2-(Pyridin-2-yl)acetyl chloride from 2-(Pyridin-2-yl)acetic acid

This protocol is adapted from a general procedure for the synthesis of acid chlorides from carboxylic acids using thionyl chloride.

Materials:

- 2-(Pyridin-2-yl)acetic acid
- Thionyl chloride (SOCl_2)
- Dry dichloromethane (DCM)
- Pyridine (catalytic amount, optional)
- Round-bottom flask with a reflux condenser and a gas outlet to a scrubber (to neutralize HCl and SO_2 fumes)
- Magnetic stirrer and heating mantle

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, suspend 2-(pyridin-2-yl)acetic acid in an excess of thionyl chloride (approximately 2-3 equivalents).
- Add a catalytic amount of pyridine (e.g., a few drops), if desired, to accelerate the reaction.

- Heat the mixture to reflux (the boiling point of thionyl chloride is 76 °C) and stir for 2-3 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride by distillation under reduced pressure.
- The resulting crude **2-(pyridin-2-yl)acetyl chloride** can be used directly for the next step or purified by vacuum distillation.

Reaction of **2-(Pyridin-2-yl)acetyl chloride** with an Amine (General Procedure for Amide Formation)

This protocol is a general method for the acylation of a primary or secondary amine.

Materials:

- **2-(Pyridin-2-yl)acetyl chloride**
- Primary or secondary amine
- Dry aprotic solvent (e.g., dichloromethane, THF)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel

Procedure:

- In a round-bottom flask, dissolve the amine and a slight excess of the tertiary amine base (e.g., 1.1 equivalents) in the dry aprotic solvent.
- Cool the solution to 0 °C in an ice bath.

- Dissolve **2-(pyridin-2-yl)acetyl chloride** in the same dry solvent and add it dropwise to the cooled amine solution via a dropping funnel over 15-30 minutes.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Upon completion, the reaction mixture can be worked up by washing with water, a dilute acid solution (to remove excess amine and base), and then brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate under reduced pressure to obtain the crude amide product.
- The product can be further purified by recrystallization or column chromatography.

Section 5: First Aid and Emergency Procedures

First Aid Measures:

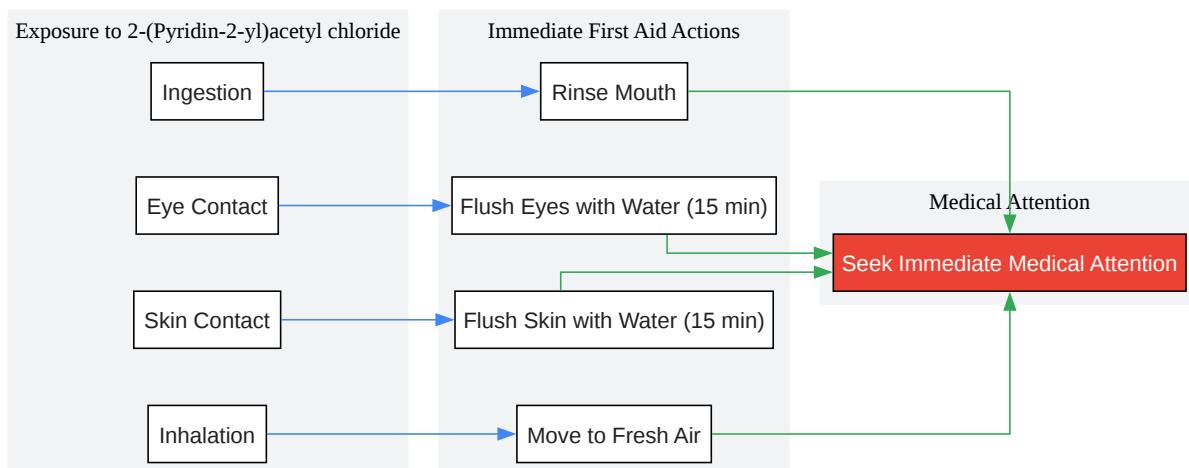
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 3).
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials.

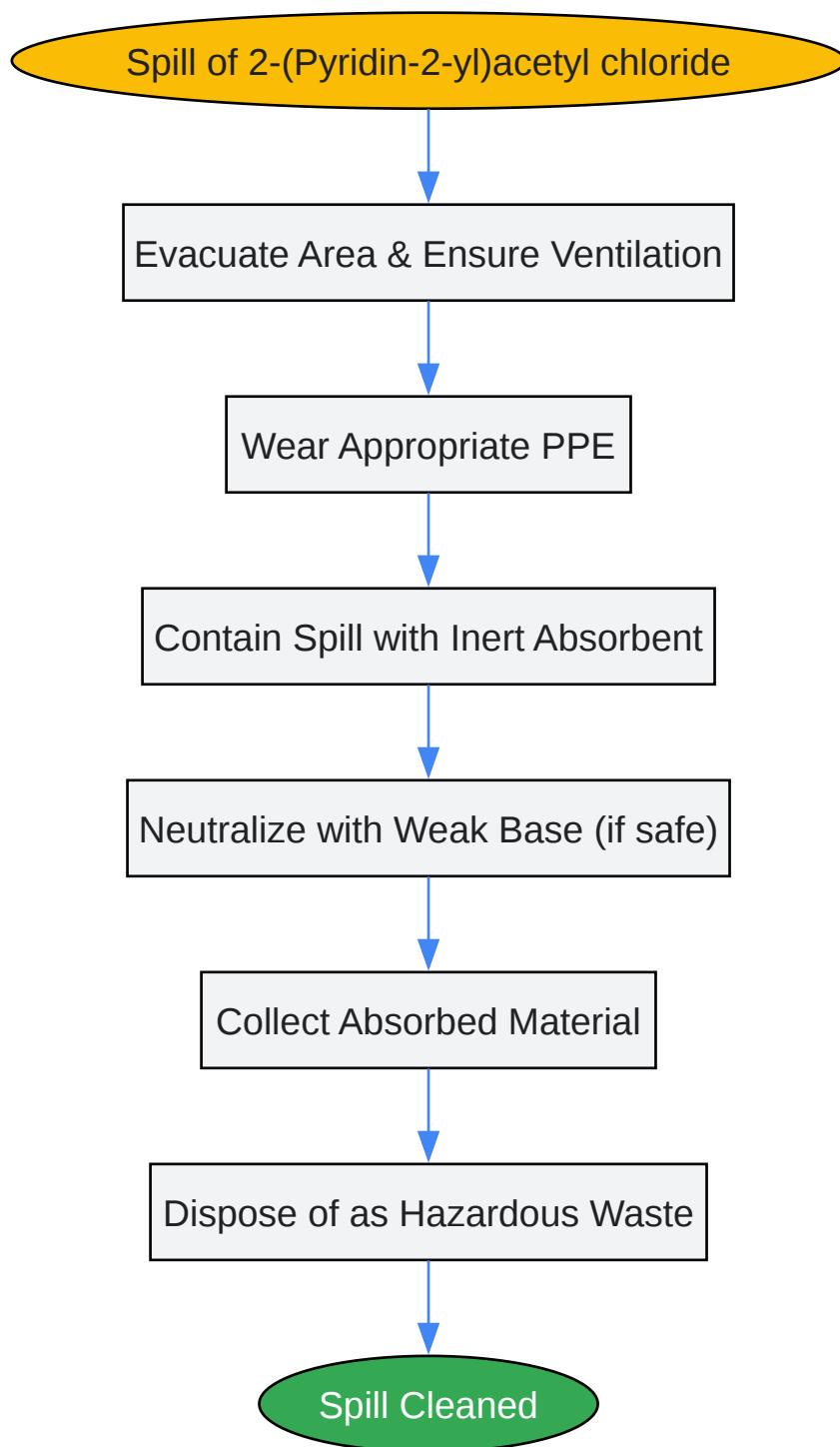
- Carefully neutralize the spill with a weak base (e.g., sodium bicarbonate) if appropriate and safe to do so.
- Collect the absorbed material into a suitable container for disposal.
- Do not allow the material to enter drains or waterways.

Section 6: Signaling Pathways and Workflow Diagrams



[Click to download full resolution via product page](#)

Caption: First aid workflow for exposure to **2-(Pyridin-2-yl)acetyl chloride**.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a spill of **2-(Pyridin-2-yl)acetyl chloride**.

Disclaimer: This document is intended as a guide and does not replace a formal Material Safety Data Sheet. All chemical handling should be performed by trained professionals in a

controlled environment. The user is responsible for conducting a thorough risk assessment before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-(Pyridin-2-yl)acetyl chloride | 144659-13-2 [smolecule.com]
- 2. 2-Acetylpyridine - Wikipedia [en.wikipedia.org]
- 3. fishersci.com [fishersci.com]
- 4. CN109503469A - A kind of preparation method of 2- acetylpyridine - Google Patents [patents.google.com]
- 5. sigmaaldrich.cn [sigmaaldrich.cn]
- To cite this document: BenchChem. [2-(Pyridin-2-yl)acetyl chloride material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b174658#2-pyridin-2-yl-acetyl-chloride-material-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com